

Application Notes and Protocols for Rostratin B

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Compound of Interest

Compound Name: *rostratin B*

Cat. No.: *B1247105*

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Introduction

Rostratin B is a cytotoxic disulfide compound that has demonstrated in vitro activity against human colon carcinoma (HCT-116) cells. As a disulfide-containing molecule, its stability and mechanism of action are of significant interest for researchers exploring its potential as a therapeutic agent. These application notes provide detailed information on the stability, storage, and handling of **Rostratin B**, along with protocols for its use in research settings.

Chemical Properties

Property	Value
CAS Number	752236-17-2
Molecular Formula	C ₁₈ H ₂₃ N ₅ O ₄ S
Molecular Weight	424.49 g/mol

Stability and Storage Conditions

Proper storage and handling of **Rostratin B** are critical to maintain its integrity and biological activity. The following table summarizes the recommended storage conditions based on available data.

Formulation	Storage Temperature	Duration
Powder	-20°C	2 years[1]
In DMSO	4°C	2 weeks[1]
In DMSO	-80°C	6 months[1]

Note: While specific data on the stability of **Rostratin B** in other solvents, at different pH values, or under light exposure is limited, it is recommended to handle it as a potentially sensitive compound. As a general precaution for disulfide-containing compounds, exposure to strong reducing or oxidizing agents should be avoided. It is advisable to prepare aqueous solutions fresh for each experiment and protect them from light.

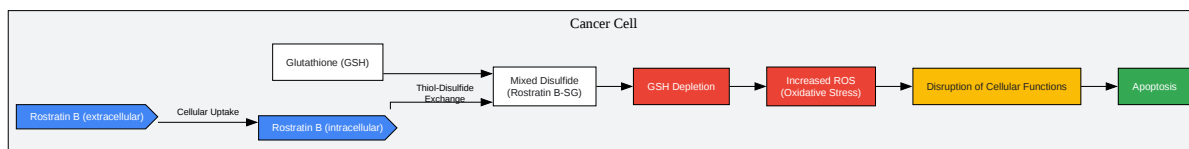
Proposed Mechanism of Action: Disruption of Cellular Redox Homeostasis

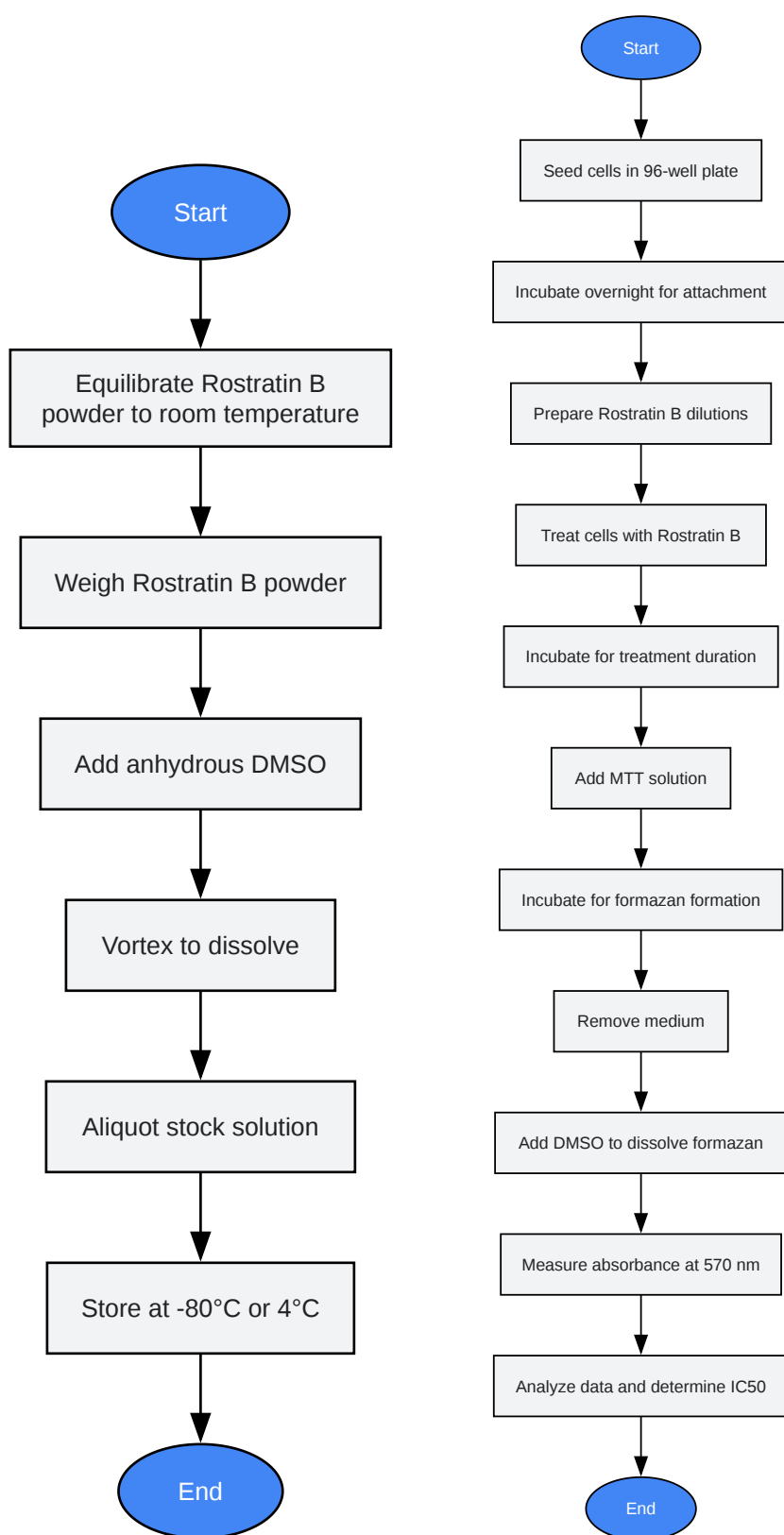
Rostratin B, as a cytotoxic disulfide, is proposed to exert its anticancer effects by disrupting the delicate redox balance within cancer cells. This mechanism is common to other cytotoxic compounds containing disulfide bonds. The high concentration of glutathione (GSH) in the intracellular environment is believed to play a key role in the activation and cytotoxicity of such compounds.

The proposed signaling pathway involves the following steps:

- Cellular Uptake: **Rostratin B** enters the cancer cell.
- Thiol-Disulfide Exchange: Inside the cell, the disulfide bond of **Rostratin B** reacts with intracellular thiols, primarily glutathione (GSH), in a thiol-disulfide exchange reaction.
- Formation of Mixed Disulfides: This reaction leads to the formation of mixed disulfides between **Rostratin B** and GSH.
- Depletion of Intracellular GSH: The consumption of GSH in this process leads to a depletion of the intracellular glutathione pool.

- **Increased Oxidative Stress:** The reduction in GSH, a key antioxidant, results in an increase in reactive oxygen species (ROS) and heightened oxidative stress.
- **Disruption of Cellular Functions:** Elevated oxidative stress disrupts various cellular processes, including protein folding, enzyme activity, and mitochondrial function.
- **Induction of Apoptosis:** The culmination of these events triggers the intrinsic apoptotic pathway, leading to programmed cell death of the cancer cell.





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References

- 1. scispace.com [scispace.com]
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